

commercial production methods of Dicyclohexylamine

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Dicyclohexylamine	
Cat. No.:	B1670486	Get Quote

Catalytic Hydrogenation of Aniline

The catalytic hydrogenation of aniline is a major industrial route for producing cyclohexylamine, with **dicyclohexylamine** often formed as a significant by-product. The process involves the reduction of the aromatic ring of aniline using hydrogen gas in the presence of a metal catalyst. The selectivity towards **dicyclohexylamine** versus cyclohexylamine can be controlled by adjusting reaction conditions and catalyst systems.

Experimental Protocol:

A typical industrial process involves feeding a preheated stream of aniline and hydrogen into a fixed-bed reactor containing a supported metal catalyst.[1]

- Catalyst Activation: The catalyst, often cobalt on a modified alumina support, is activated in situ by heating under a hydrogen atmosphere (e.g., at 200-400°C and 0.2-0.5 MPa for 24-36 hours).[1]
- Reaction: The aniline and hydrogen mixture (molar ratio of H₂ to aniline typically between 10:1 and 15:1) is then passed through the reactor.[1]
- Conditions: The reaction is maintained at elevated temperatures (e.g., 155-170°C) and pressures (e.g., 0.2-0.5 MPa).[1]



Separation: The resulting product stream, a mixture of cyclohexylamine,
 dicyclohexylamine, unreacted aniline, and minor by-products, is then separated by fractional distillation.[2]

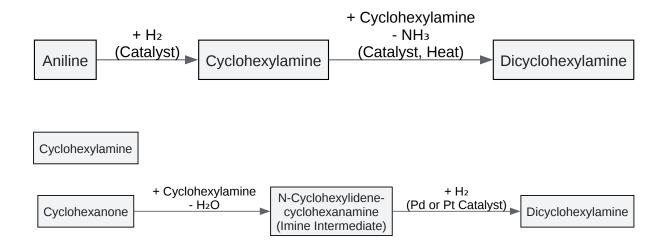
A variation of this process utilizes a rhodium-on-alumina catalyst. In a laboratory-scale example, 50 cc of aniline is mixed with 2.5 g of 5% rhodium on alumina powder in a reaction bottle. The system is purged of air, and the hydrogen pressure is raised to 60 p.s.i.g. The reaction is conducted at 50°C with shaking for 90 minutes.[3]

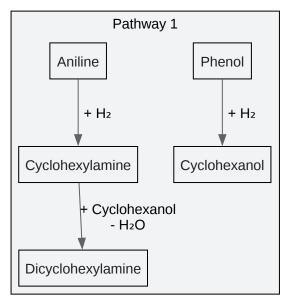
Quantitative Data:

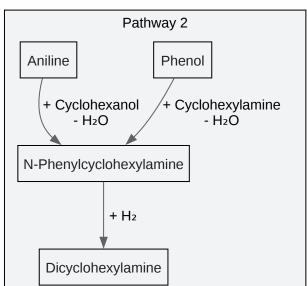
Parameter	Value	Catalyst	Reference
Product Composition	97.5% Cyclohexylamine, 2.4% Dicyclohexylamine	5% Rhodium on Alumina	[3]
Reaction Temperature	50°C	5% Rhodium on Alumina	[3]
Hydrogen Pressure	60 p.s.i.g.	5% Rhodium on Alumina	[3]
Reaction Time	90 minutes	5% Rhodium on Alumina	[3]
Reaction Temperature	155-170°C	Cobalt-based	[1]
Reaction Pressure	0.2-0.5 MPa	Cobalt-based	[1]
H ₂ /Aniline Molar Ratio	10:1 to 15:1	Cobalt-based	[1]

Reaction Pathway:











Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. CN111889097A Aniline hydrogenation catalyst, preparation method and application -Google Patents [patents.google.com]
- 2. Dicyclohexylamine synthesis chemicalbook [chemicalbook.com]
- 3. US3196179A Preparation of cyclohexylamine by hydrogenation of aniline using a rhodium catalyst Google Patents [patents.google.com]
- To cite this document: BenchChem. [commercial production methods of Dicyclohexylamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670486#commercial-production-methods-of-dicyclohexylamine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com